

# p-Phenylenediamine (CAS 106-50-3): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *p*-Phenylenediamine

Cat. No.: B122844

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## Abstract

**p-Phenylenediamine** (PPD), a primary aromatic amine, is a critical chemical intermediate in a multitude of industrial applications, ranging from the synthesis of high-performance polymers to the formulation of hair dyes. This document provides an in-depth technical overview of its core properties, synthesis, chemical reactivity, and toxicological profile. Detailed experimental protocols for its synthesis and quantitative analysis are provided, alongside visualizations of key chemical pathways to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**p-Phenylenediamine** is a white to light-purple crystalline solid that is known to darken upon exposure to air due to oxidation.<sup>[1]</sup> Its fundamental physicochemical properties are summarized in the table below for quick reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	[2]
Molar Mass	108.14 g/mol	[2]
Appearance	White to light-purple crystalline solid	[1]
Melting Point	145-147 °C	[2]
Boiling Point	267 °C	[2]
Density	1.139 g/cm <sup>3</sup>	[2]
Solubility in Water	47 g/L (at 25 °C)	[2]
Vapor Pressure	< 1 mmHg (at 20 °C)	[2]
pKa (conjugate acid)	6.31 (at 20 °C)	[2]

## Synthesis and Manufacturing

The industrial synthesis of **p-phenylenediamine** is most commonly achieved through the catalytic hydrogenation of 4-nitroaniline.

## Experimental Protocol: Catalytic Hydrogenation of 4-Nitroaniline

This protocol details a laboratory-scale synthesis of **p-phenylenediamine**.

Materials:

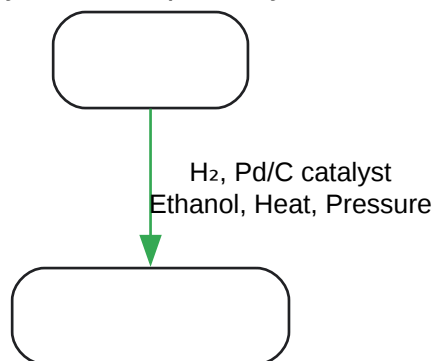
- 4-Nitroaniline
- Palladium on carbon (10% Pd/C) catalyst
- Ethanol (or Methanol/Water mixture)
- High-pressure autoclave with stirring mechanism

- Filtration apparatus
- Rotary evaporator

Procedure:

- **Reactor Setup:** In a high-pressure autoclave, a solution of 4-nitroaniline in ethanol is prepared. The typical substrate-to-solvent ratio can vary, but a common starting point is 1:10 (w/v).
- **Catalyst Addition:** The 10% Pd/C catalyst is added to the solution. The catalyst loading is typically around 1-5% by weight relative to the 4-nitroaniline.
- **Hydrogenation:** The autoclave is sealed and purged several times with nitrogen gas to remove any oxygen. Subsequently, it is pressurized with hydrogen gas to a pressure of 10-50 atm. The reaction mixture is then heated to 50-100°C with vigorous stirring.
- **Reaction Monitoring:** The progress of the reaction can be monitored by the uptake of hydrogen or by thin-layer chromatography (TLC) of aliquots. The reaction is typically complete within a few hours.
- **Work-up:** After the reaction is complete, the autoclave is cooled to room temperature and the excess hydrogen pressure is carefully released. The reaction mixture is then filtered to remove the Pd/C catalyst.
- **Purification:** The ethanol is removed from the filtrate using a rotary evaporator to yield crude **p-phenylenediamine**. The product can be further purified by recrystallization from hot water or a suitable organic solvent to obtain a high-purity crystalline solid.

## Synthesis of p-Phenylenediamine



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Caption: Catalytic hydrogenation of 4-nitroaniline.

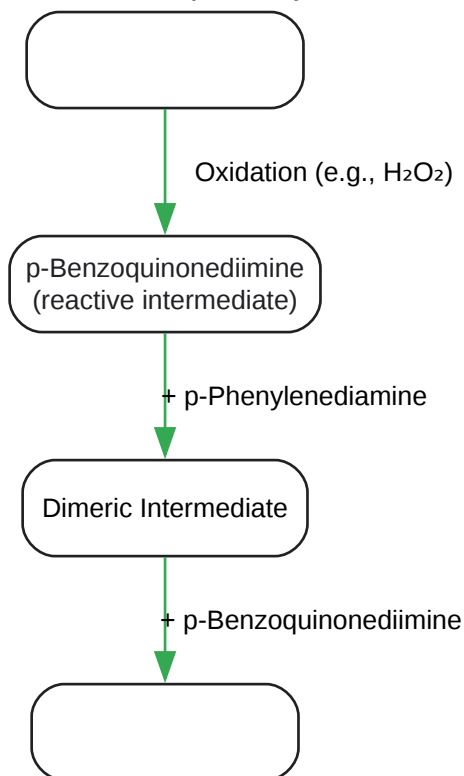
## Chemical Reactivity and Applications

The two primary amine groups of **p-phenylenediamine** make it a versatile building block for a variety of chemical transformations.

### Oxidation to Bandrowski's Base

In the presence of an oxidizing agent, such as hydrogen peroxide, and under alkaline conditions, **p-phenylenediamine** undergoes oxidative coupling to form a trimer known as Bandrowski's base. This reaction is fundamental to its application in permanent hair dyes. The initial step involves the oxidation of **p-phenylenediamine** to the highly reactive p-benzoquinonediimine. This intermediate then undergoes a series of addition and further oxidation steps with other **p-phenylenediamine** molecules to form the final trimeric structure.

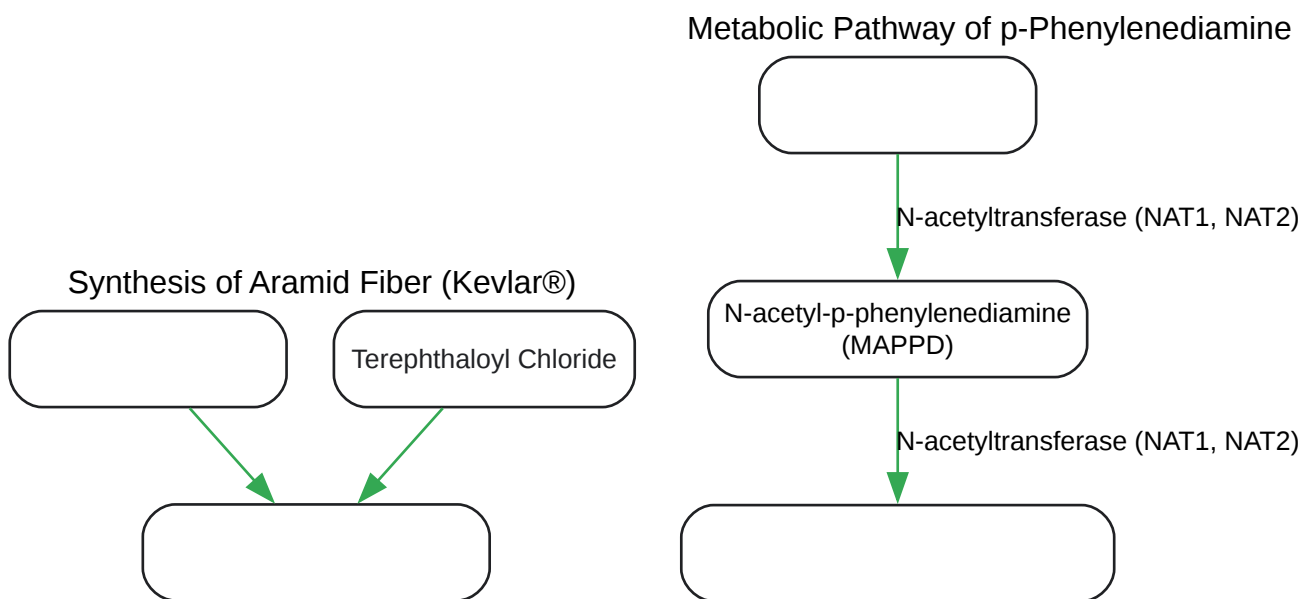
## Oxidation of p-Phenylenediamine

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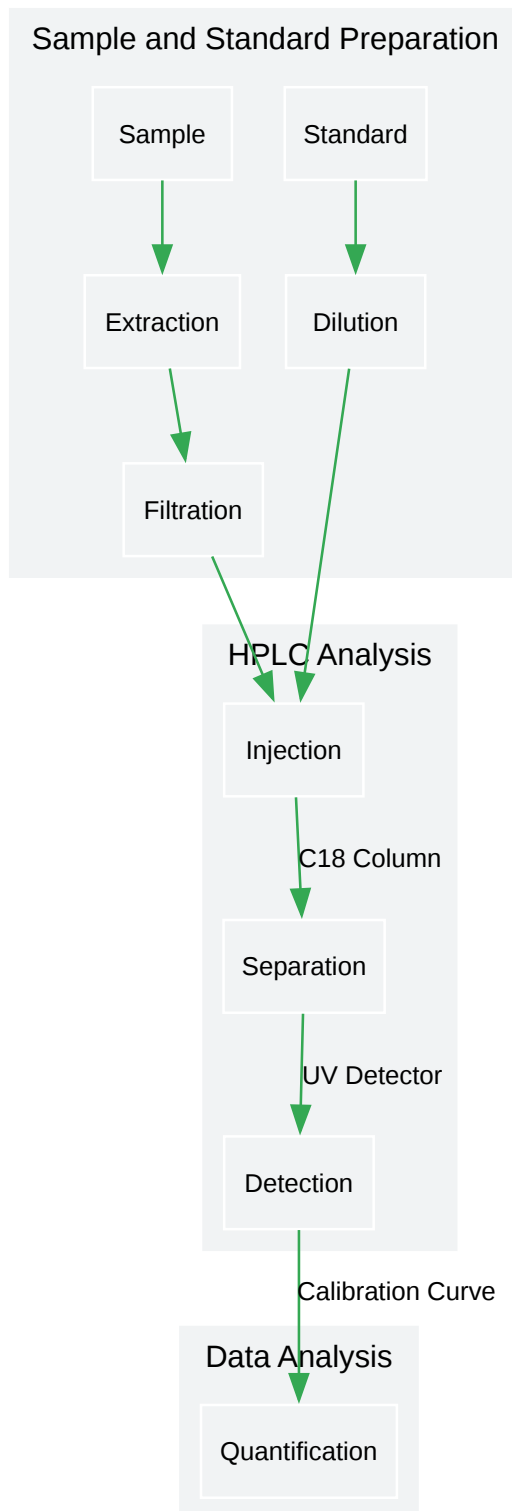
Caption: Formation of Bandrowski's Base.

## Polymerization to Aramid Fibers

**p-Phenylenediamine** is a key monomer in the synthesis of high-strength aramid fibers like Kevlar®. This is achieved through a polycondensation reaction with terephthaloyl chloride. The reaction proceeds via nucleophilic acyl substitution, where the amine groups of **p-phenylenediamine** attack the carbonyl carbons of terephthaloyl chloride, eliminating hydrogen chloride and forming strong amide linkages.



## HPLC Analysis Workflow

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## References

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